

# Proper Disposal of Estrone-13C3: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Estrone-13C3

Cat. No.: B1530534

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: Ensuring Safe and Compliant Disposal of **Estrone-13C3**

This document provides essential safety and logistical information for the proper disposal of **Estrone-13C3**, a carbon-13 labeled form of the natural estrogenic hormone, Estrone.[1][2] Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring compliance with regulatory standards. **Estrone-13C3** is utilized as an internal standard or tracer in quantitative analysis, such as mass spectrometry, in clinical and metabolic research.[1][3]

## Chemical and Safety Data Overview

Estrone, the parent compound of **Estrone-13C3**, is classified as a hazardous substance. It is suspected of causing cancer and may damage fertility or the unborn child.[4] Therefore, its isotopically labeled counterpart must be handled with the same level of caution. The following table summarizes key chemical and safety information for Estrone, which is applicable to **Estrone-13C3**.

Property	Value	Source
Chemical Formula	C <sub>18</sub> H <sub>22</sub> O <sub>2</sub>	[5]
Molecular Weight	~273.34 g/mol (for Estrone-13C <sub>3</sub> )	[3]
Appearance	White to creamy white crystalline powder	[6]
Storage Temperature	-20°C, protected from light	[3]
Hazard Statements	H351: Suspected of causing cancer H360: May damage fertility or the unborn child H362: May cause harm to breast-fed children	[4]
Precautionary Statements	P201: Obtain special instructions before use P281: Use personal protective equipment as required P308+P313: IF exposed or concerned: Get medical advice/attention P501: Dispose of contents/container to an approved waste disposal plant	[4][7]

## Step-by-Step Disposal Protocol

The disposal of **Estrone-13C<sub>3</sub>** must comply with all federal, state, and local environmental control regulations.[6][7] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste according to guidelines such as those listed in 40 CFR 261.3 in the United States.[7]

### 1. Personal Protective Equipment (PPE):

- Before handling **Estrone-13C3** waste, ensure you are wearing appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[\[4\]](#)

## 2. Waste Segregation and Collection:

- Solid Waste: Collect unused **Estrone-13C3** powder and any materials grossly contaminated with the solid (e.g., weighing papers, contaminated tips) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: If **Estrone-13C3** is in a solvent (e.g., methanol), it should be collected in a separate, sealed, and clearly labeled hazardous waste container designated for flammable liquids. Do not mix with other incompatible waste streams.
- Contaminated Labware: Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **Estrone-13C3** should be placed in the solid hazardous waste container.

## 3. Labeling:

- Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name ("**Estrone-13C3**"), and any associated hazards (e.g., "Toxic," "Carcinogen").

## 4. Storage of Waste:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[\[6\]](#) Follow your institution's guidelines for secondary containment.

## 5. Arranging for Disposal:

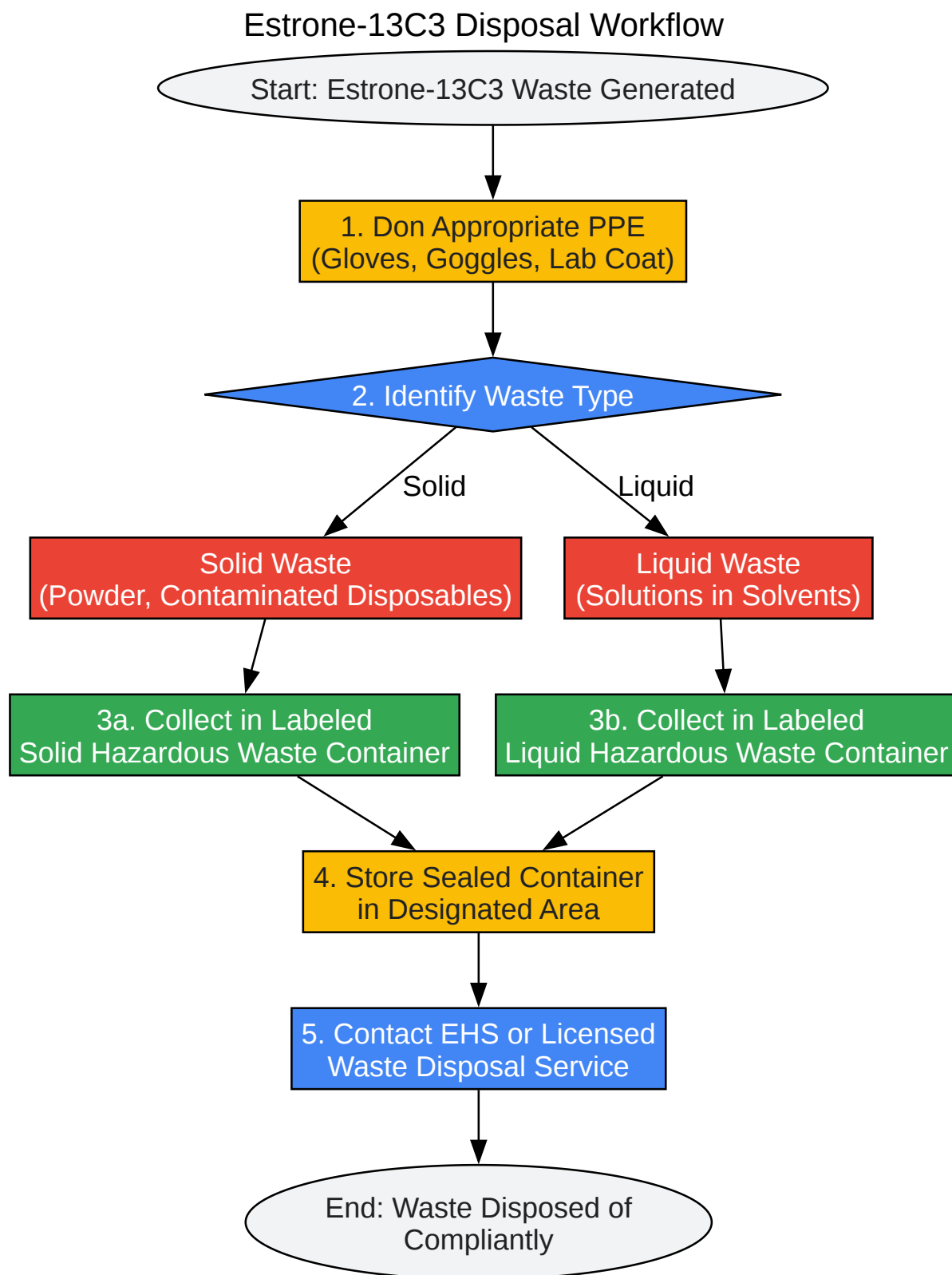
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for the pickup and disposal of the **Estrone-13C3** waste.[\[4\]](#)[\[8\]](#)
- Provide the waste disposal service with accurate information about the chemical and its concentration.

#### Emergency Spill Procedures:

- In case of a spill, evacuate unprotected personnel from the area.
- Wear appropriate PPE and prevent the spill from spreading or entering drains.[\[4\]](#)[\[7\]](#)
- For small spills, absorb the material with an inert absorbent material and place it into a suitable disposal container.[\[6\]](#)[\[7\]](#)
- For large spills, use a shovel to place the material into a convenient waste disposal container.[\[6\]](#)
- Clean the spill area thoroughly.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Estrone-13C3**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Estrone-13C3**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 3. Estrone (2,3,4- $^{13}\text{C}$ , 99%) 100  $\mu\text{g/mL}$  in methanol - Cambridge Isotope Laboratories, CLM-9148-C [isotope.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. Estrone - Wikipedia [en.wikipedia.org]
- 6. pccarx.com [pccarx.com]
- 7. sds.metasci.ca [sds.metasci.ca]
- 8. angenechemical.com [angenechemical.com]
- To cite this document: BenchChem. [Proper Disposal of Estrone- $^{13}\text{C}$ : A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1530534#estrone-13c3-proper-disposal-procedures]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)